

Essential Safety and Logistical Information for Handling GNE-617

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Compound of Interest

Compound Name: *Gne-617*

Cat. No.: *B15611803*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **GNE-617**, a potent and selective inhibitor of nicotinamide phosphorosyltransferase (NAMPT). Given the absence of a publicly available Safety Data Sheet (SDS), the following recommendations are based on the compound's known biological activity, general best practices for handling potent small molecule inhibitors, and available chemical property data.

Immediate Safety Precautions

GNE-617 is a highly potent, biologically active compound intended for research use only. Direct contact should be avoided. All personnel must be trained in the proper handling of potent compounds before commencing work.

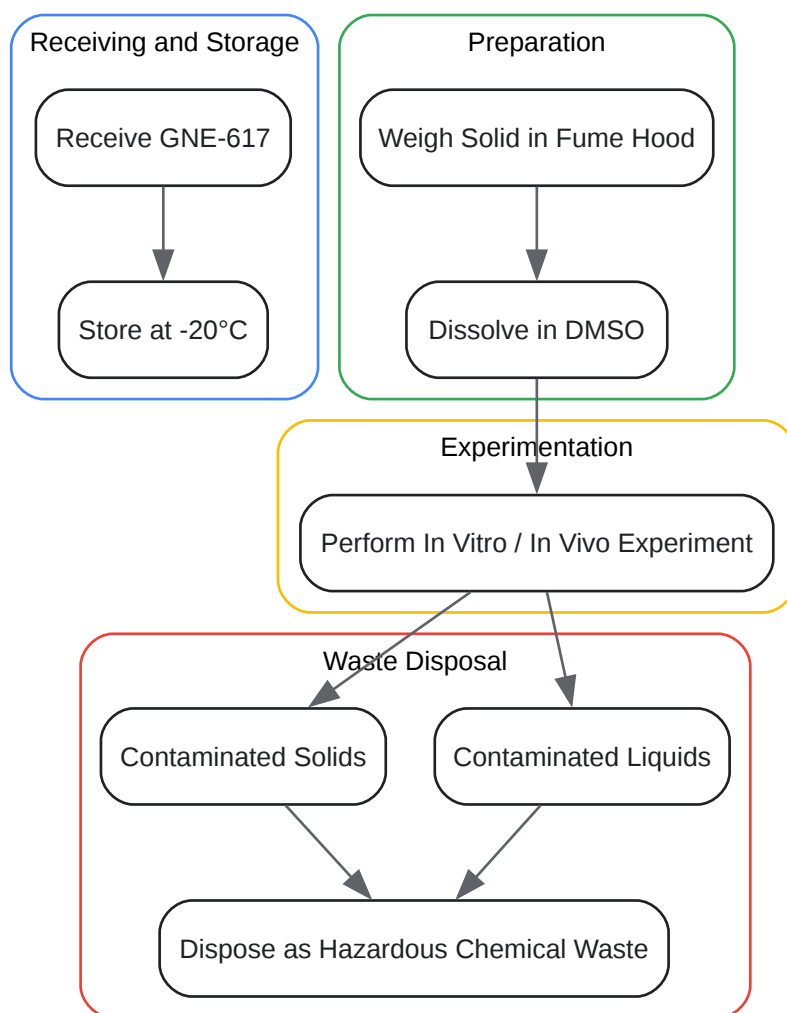
Personal Protective Equipment (PPE)

Due to the potent nature of **GNE-617**, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound, whether in solid or solution form:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be splash-proof and provide a complete seal around the eyes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Double-gloving is advised when handling the pure compound or concentrated solutions.
Body Protection	Laboratory Coat	Should be fully buttoned and have elastic cuffs.
Respiratory Protection	Fume Hood	All handling of the solid compound and preparation of solutions must be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: From Receipt to Disposal

A structured workflow is critical to ensure safety and experimental integrity.



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Experimental workflow for handling **GNE-617** from receipt to disposal.

Step-by-Step Handling Procedures

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: **GNE-617** powder should be stored at -20°C for long-term stability.[1][2] Solutions in DMSO can be stored at -80°C for up to a year.[2]
- Preparation of Stock Solutions:
 - All handling of the solid compound must be conducted in a chemical fume hood.

- To prepare a stock solution, carefully weigh the desired amount of **GNE-617** powder.
- **GNE-617** is soluble in DMSO at concentrations of ≥ 21.35 mg/mL.[3] It is insoluble in water and ethanol.[3]
- For challenging dissolutions, warming the tube at 37°C for 10 minutes and/or using an ultrasonic bath may be beneficial.[3]
- Experimental Use:
 - When diluting stock solutions, be mindful of the final DMSO concentration in your experimental system, as it can have off-target effects.
 - Always use appropriate PPE during experimental procedures.
- Spill Management:
 - In case of a spill, evacuate the area and ensure it is well-ventilated.
 - Wear appropriate PPE, including respiratory protection if dealing with a large amount of powder.
 - For solid spills, gently cover with an absorbent material to avoid raising dust, then collect into a sealed container for hazardous waste.
 - For liquid spills, absorb with a suitable inert material and collect into a sealed hazardous waste container.
 - Decontaminate the spill area with a suitable cleaning agent.

Disposal Plan

All waste materials contaminated with **GNE-617** must be treated as hazardous chemical waste.

- Solid Waste: This includes unused **GNE-617** powder, contaminated vials, pipette tips, gloves, and other disposable labware. These should be collected in a clearly labeled, sealed container for solid hazardous waste.

- **Liquid Waste:** Unused solutions of **GNE-617** and contaminated media or buffers should be collected in a dedicated, labeled container for liquid hazardous chemical waste. Do not pour any **GNE-617** waste down the drain.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

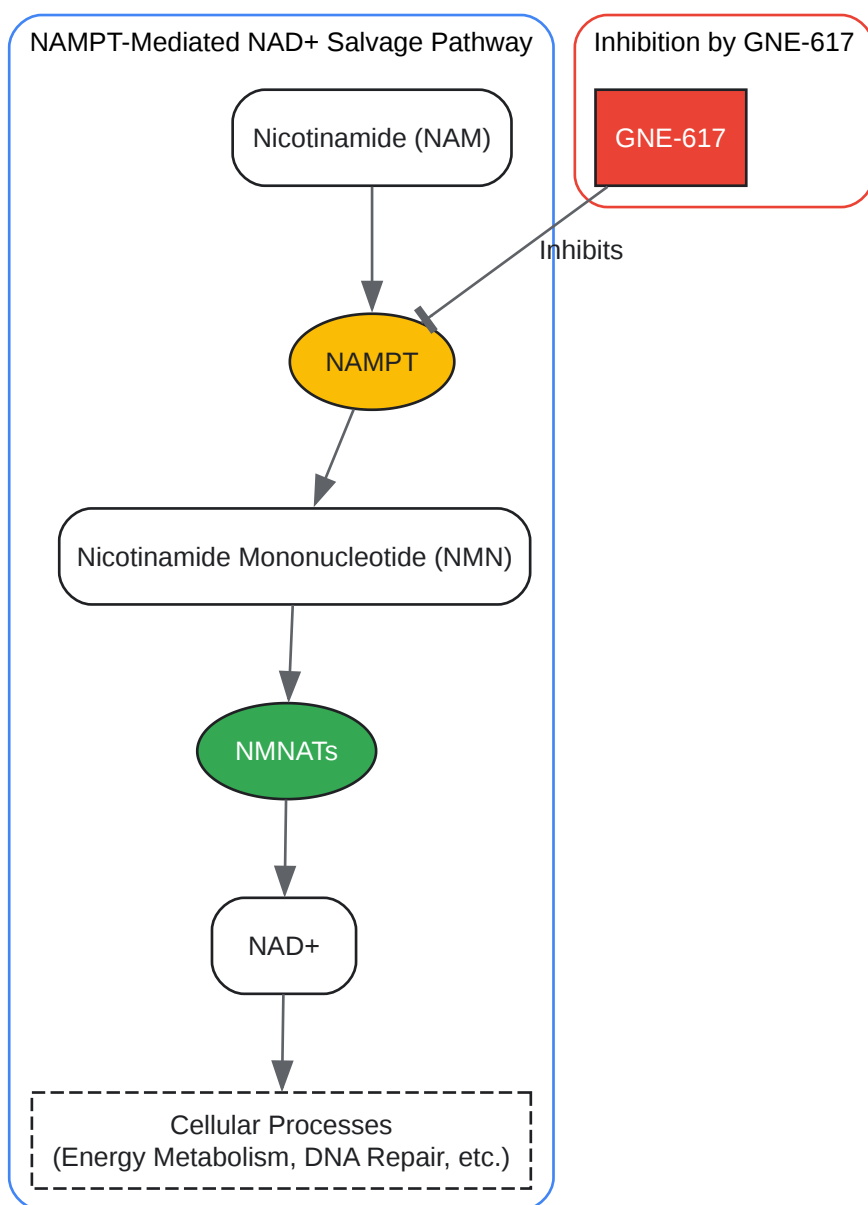
GNE-617: Quantitative Data

Property	Value
Molecular Weight	427.42 g/mol [3]
Molecular Formula	C ₂₁ H ₁₅ F ₂ N ₃ O ₃ S[3]
CAS Number	1362154-70-8[3]
Appearance	White to off-white solid[1]
Storage (Powder)	-20°C[1][2]
Storage (in DMSO)	-80°C[1][2]

Solubility	Concentration
DMSO	≥21.35 mg/mL[3]
Water	Insoluble[3]
Ethanol	Insoluble[3]

Mechanism of Action: NAMPT Inhibition

GNE-617 is a potent inhibitor of nicotinamide phosphorosyltransferase (NAMPT), the rate-limiting enzyme in the NAD⁺ salvage pathway.[3] By inhibiting NAMPT, **GNE-617** depletes cellular NAD⁺ levels, which is critical for various cellular processes, including energy metabolism and DNA repair. This depletion of NAD⁺ leads to cell death, particularly in cancer cells that have a high demand for this coenzyme.



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Signaling pathway of NAMPT and inhibition by **GNE-617**.

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References

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